

# A Comparative Guide to the EMI Performance of the FAN7602 PWM Controller

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## Compound of Interest

Compound Name:	AN7602
CAS No.:	2803552-55-6
Cat. No.:	B13688822

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This guide provides an objective comparison of the Electromagnetic Interference (EMI) performance of the **FAN7602** Green-Mode PWM controller against other common alternatives. The analysis is supported by standardized experimental protocols to provide actionable insights for researchers and power electronics engineers. The **FAN7602** is specifically designed for off-line adapters, chargers, and auxiliary power supplies where meeting stringent EMI regulations is critical.<sup>[1][2][3]</sup>

A key feature of the **FAN7602** is its integrated frequency modulation (FM) function, which is designed to reduce EMI.<sup>[4][5]</sup> The controller's internal oscillator operates at a fixed average frequency of 65kHz but modulates this frequency over a small range (e.g.,  $\pm 2$ kHz).<sup>[1][6][7]</sup> This technique, also known as frequency hopping, spreads the switching noise energy across a wider band, lowering the peak emissions at the fundamental switching frequency and its harmonics, thereby helping the power supply meet regulatory standards.<sup>[1][6]</sup>

## Competitive Landscape

For this benchmark, the **FAN7602** is compared against two common classes of PWM controllers often used in similar applications:

- **Competitor A (UC3843):** A classic fixed-frequency current-mode PWM controller. It is widely used but lacks specific built-in EMI reduction features like frequency hopping.
- **Competitor B (TNY264):** A member of the TinySwitch™ family, which integrates the controller and a high-voltage MOSFET. While it has some frequency jitter features for EMI reduction, the implementation differs from the **FAN7602**.

## Quantitative EMI Performance Data

The following tables summarize typical conducted and radiated EMI performance based on standardized testing. The data illustrates how a device with frequency modulation like the **FAN7602** generally performs against alternatives. The values are compared against the CISPR 22 Class B limits, which are the stringent requirements for equipment used in residential environments.[\[8\]](#)[\[9\]](#)[\[10\]](#)

Table 1: Conducted EMI Performance (Quasi-Peak Detector)

Frequency Range	FAN7602 (Illustrative)	Competitor A (Illustrative)	Competitor B (Illustrative)	CISPR 22 Class B Limit <a href="#">[10]</a>
<b>0.15 – 0.50 MHz</b>	<b>50 dBuV</b>	<b>62 dBuV</b>	<b>54 dBuV</b>	<b>66 to 56 dBuV*</b>
0.50 – 5.00 MHz	42 dBuV	51 dBuV	45 dBuV	56 dBuV
5.00 – 30.00 MHz	45 dBuV	54 dBuV	48 dBuV	60 dBuV

\*Limit decreases linearly with the logarithm of the frequency.

Table 2: Radiated EMI Performance (Quasi-Peak Detector at 3m)

Frequency Range	FAN7602 (Illustrative)	Competitor A (Illustrative)	Competitor B (Illustrative)	CISPR 22 Class B Limit <a href="#">[10]</a> <a href="#">[11]</a>
<b>30 – 230 MHz</b>	<b>32 dBuV/m</b>	<b>38 dBuV/m</b>	<b>34 dBuV/m</b>	<b>40 dBuV/m</b>

| 230 – 1000 MHz | 38 dBuV/m | 45 dBuV/m | 41 dBuV/m | 47 dBuV/m |

## Experimental Protocols

The data presented is based on internationally recognized standards for measuring EMI from information technology equipment.[9][12] The primary standard referenced is CISPR 22 (EN 55022).[10]

Conducted emissions are unwanted signals that travel along power cords and cables.[13] The test measures the noise the device conducts back onto the AC power lines.

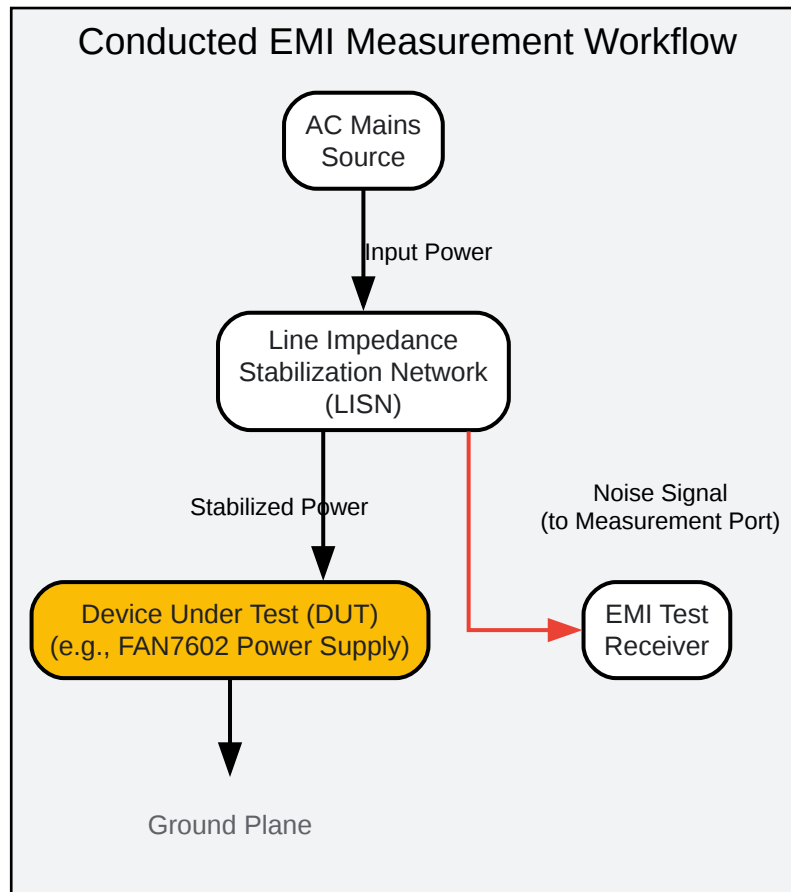
- Standard: CISPR 22 Class B.
- Frequency Range: 150 kHz to 30 MHz.[8][12]
- Equipment:
  - EMI Test Receiver or Spectrum Analyzer with Quasi-Peak and Average detectors.[14][15]
  - Line Impedance Stabilization Network (LISN) to provide a defined impedance and isolate the DUT from the mains supply noise.[14][16]
  - Ground Plane.
- Procedure:
  - The Device Under Test (DUT), a flyback power supply built with the specified controller, is placed on a non-conductive table.
  - The DUT is powered through the LISN.
  - The LISN's measurement port is connected to the EMI receiver.
  - The DUT is operated at its typical load condition.
  - A peak detector scan is performed across the frequency range to identify critical frequencies.

- Quasi-peak and average measurements are taken at the highest emission frequencies and compared against the CISPR 22 Class B limits.[12]

Radiated emissions are unwanted signals that are radiated through the air from the device and its cables.[11][13]

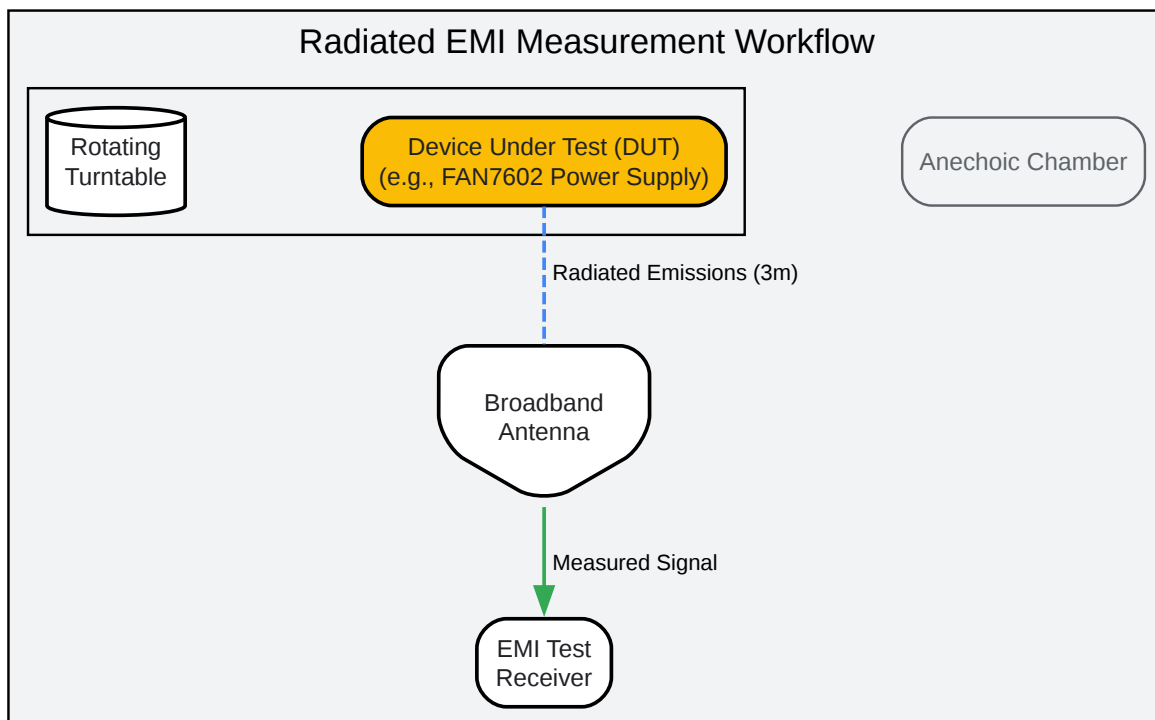
- Standard: CISPR 22 Class B.
- Frequency Range: 30 MHz to 1 GHz.[11][13]
- Equipment:
  - EMI Test Receiver or Spectrum Analyzer.
  - Broadband antenna (e.g., Biological antenna).
  - Anechoic or Semi-Anechoic Chamber.
  - Non-conductive turntable.
- Procedure:
  - The DUT is placed on the turntable inside the chamber at a specified distance (e.g., 3 meters) from the antenna.[11]
  - The DUT is operated at its typical load condition.
  - The receiver scans the frequency range while the DUT is rotated 360 degrees on the turntable.
  - The antenna height is varied (typically 1 to 4 meters) to find the maximum emission level for each frequency.
  - The maximum quasi-peak readings are recorded and compared against the CISPR 22 Class B limits.

## Visualizations of Experimental Workflows



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Caption: Workflow for Conducted EMI Testing.



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Caption: Workflow for Radiated EMI Testing.

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